

# A Comparative Analysis of Dimethyl Citric Acid Isomers for Researchers

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## Compound of Interest

Compound Name: *Dimethyl Citric acid*

Cat. No.: *B1656711*

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This guide provides a detailed comparative analysis of the known isomers of **dimethyl citric acid**, focusing on their chemical structures, physicochemical properties, and biological activities. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and chemical applications of these compounds. While extensive data is available for 1,5-dimethyl citrate, there is a notable scarcity of published experimental data for the 1,2- and 2,5-dimethyl citrate isomers.

## Chemical Structures and Isomerism

**Dimethyl citric acid** can exist as three constitutional isomers, depending on which two of the three carboxylic acid groups of citric acid are esterified with methanol. These are:

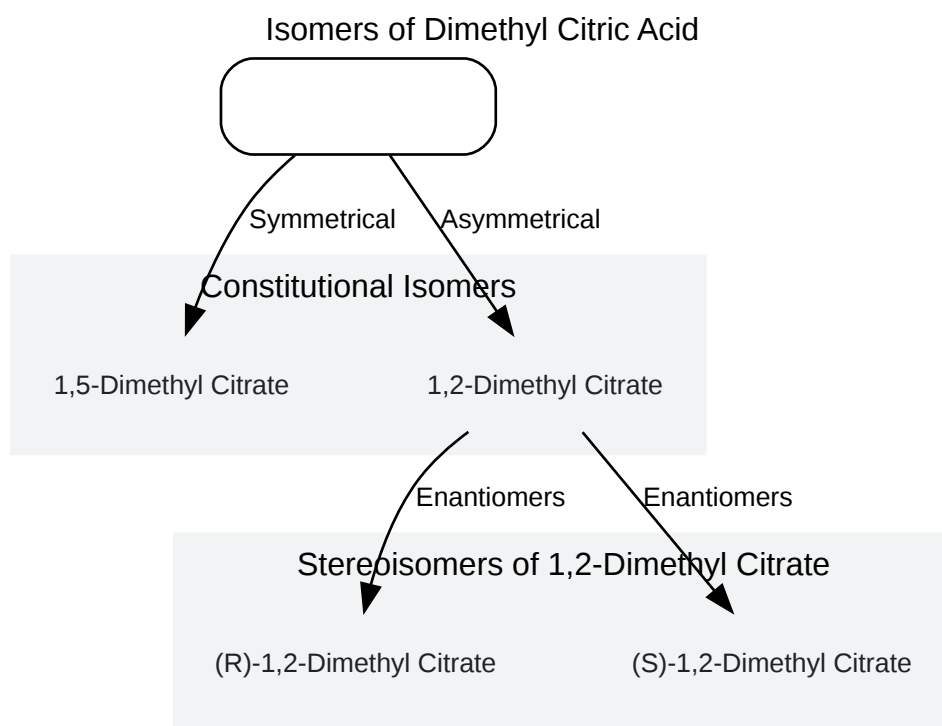
- 1,5-Dimethyl Citrate (sym-Dimethyl Citrate): The methyl groups are on the terminal carboxyl groups.
- 1,2-Dimethyl Citrate (asym-Dimethyl Citrate): One methyl group is on a terminal carboxyl group and the other is on the central carboxyl group.
- 2,5-Dimethyl Citrate (asym-Dimethyl Citrate): Structurally identical to 1,2-dimethyl citrate due to the symmetry of the parent molecule prior to esterification of the central carboxyl group. For the purpose of this guide, we will refer to the asymmetric isomer as 1,2-dimethyl citrate.

## Stereoisomerism

Citric acid itself is an achiral molecule as it possesses a plane of symmetry. However, the esterification pattern in its dimethyl esters can lead to chirality.

- 1,5-Dimethyl Citrate: This isomer is achiral as it retains a plane of symmetry.
- 1,2-Dimethyl Citrate: This isomer is chiral at the central carbon atom (C3 of the propane backbone), which is bonded to four different groups: a hydroxyl group, a carboxymethyl group, a methoxycarbonylmethyl group, and a carboxylic acid group. Therefore, 1,2-dimethyl citrate can exist as a pair of enantiomers, (R)-1,2-dimethyl citrate and (S)-1,2-dimethyl citrate.

The following diagram illustrates the constitutional isomers and the stereoisomerism of 1,2-dimethyl citrate.



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Caption: Constitutional and stereoisomers of **dimethyl citric acid**.

## Physicochemical Properties

A summary of the available and predicted physicochemical properties of **dimethyl citric acid** isomers is presented below. It is important to note that experimental data for 1,2-dimethyl citrate is largely unavailable in the reviewed literature.

Property	1,5-Dimethyl Citrate	1,2-Dimethyl Citrate
IUPAC Name	2-hydroxypropane-1,2,3-tricarboxylic acid 1,3-dimethyl ester	2-hydroxypropane-1,2,3-tricarboxylic acid 1,2-dimethyl ester
Synonyms	sym-Dimethyl Citrate	asym-Dimethyl Citrate
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>7</sub>	C <sub>8</sub> H <sub>12</sub> O <sub>7</sub>
Molecular Weight	220.18 g/mol	220.18 g/mol
Appearance	White to off-white solid[1]	Data not available
Melting Point	>115 °C (decomposes)[1]	Data not available
Solubility	Soluble in DMSO, slightly soluble in Methanol[1]	Data not available
pKa (predicted)	3.32 (strongest acidic)	Data not available

## Biological Activity and Signaling Pathways

Significant research has been conducted on the biological activities of 1,5-dimethyl citrate, particularly its anti-inflammatory properties. In contrast, there is a lack of published studies on the biological effects of 1,2-dimethyl citrate.

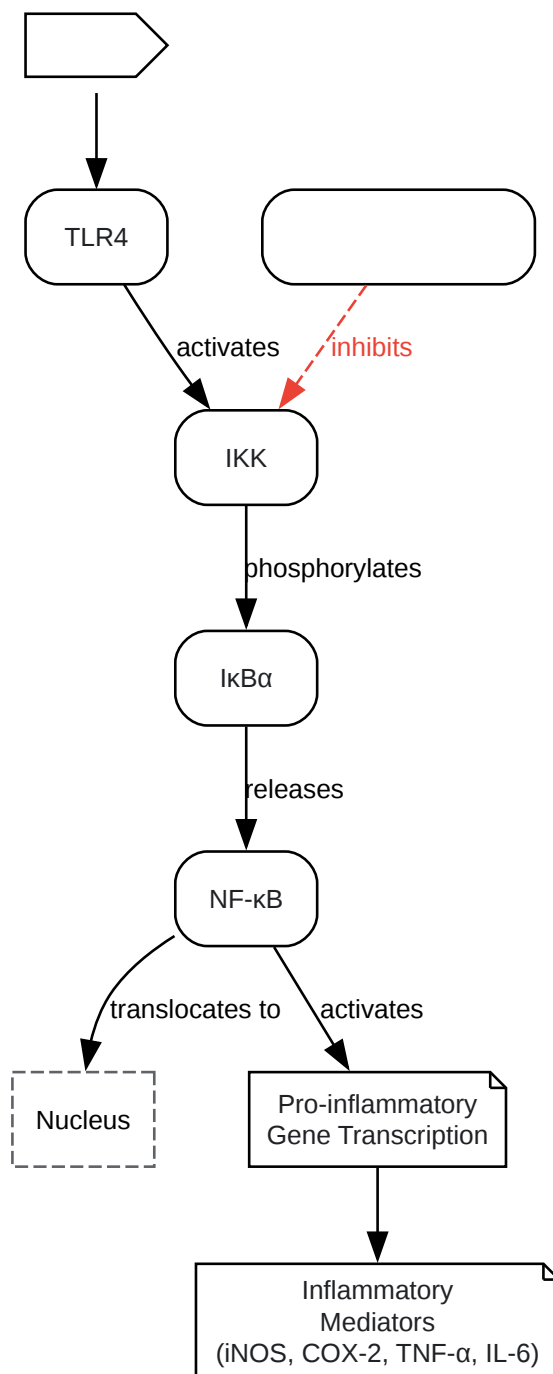
### 1,5-Dimethyl Citrate: Anti-inflammatory Activity

1,5-Dimethyl citrate has been shown to exert potent anti-inflammatory effects in macrophage cell lines.[2] The primary mechanism of action is the suppression of the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway.

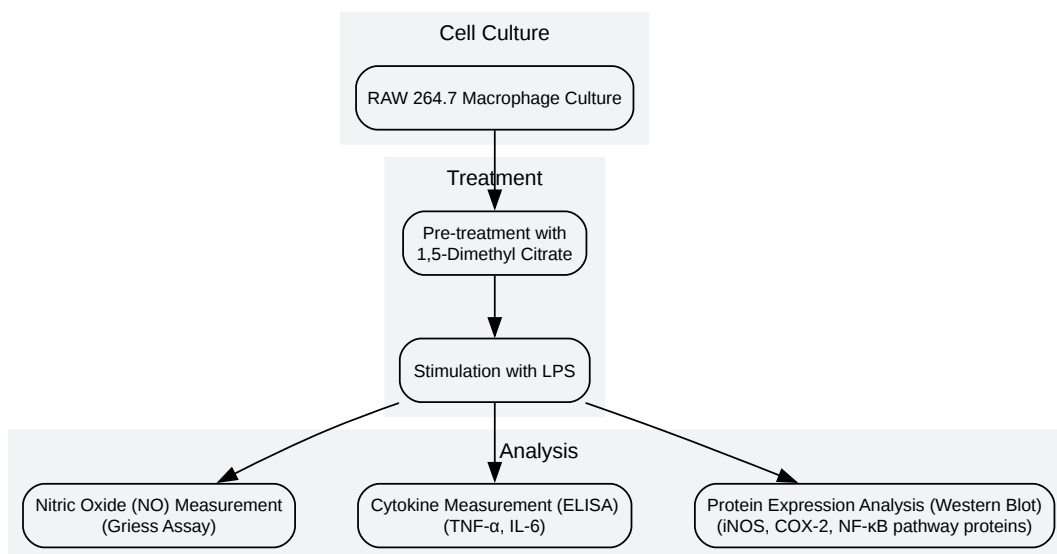
Lipopolysaccharide (LPS), a component of the outer membrane of Gram-negative bacteria, activates Toll-like receptor 4 (TLR4) on macrophages. This triggers a signaling cascade that

leads to the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , the inhibitor of NF- $\kappa$ B. Once released, NF- $\kappa$ B translocates to the nucleus and induces the transcription of pro-inflammatory genes, including those for inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- $\alpha$ ), and interleukin-6 (IL-6). 1,5-Dimethyl citrate has been demonstrated to inhibit this pathway, leading to a reduction in the production of these inflammatory mediators.[\[2\]](#)

The diagram below illustrates the inhibitory effect of 1,5-dimethyl citrate on the NF- $\kappa$ B signaling pathway.

Inhibition of NF- $\kappa$ B Signaling by 1,5-Dimethyl Citrate

Workflow for In Vitro Anti-inflammatory Assay



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## References

- 1. [usbio.net](http://usbio.net) [[usbio.net](http://usbio.net)]
- 2. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]

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